

# In-Depth Technical Guide to the Physical Characteristics of Pyridaben-d13

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## Compound of Interest

Compound Name: Pyridaben-d13

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## Abstract

**Pyridaben-d13**, the deuterated analogue of the acaricide Pyridaben, serves as a critical internal standard for its quantification in various matrices by mass spectrometry. Understanding its physical characteristics is paramount for accurate sample preparation, analytical method development, and interpretation of results. This guide provides a comprehensive overview of the known physical properties of **Pyridaben-d13**. Due to the limited availability of specific experimental data for the deuterated form, this document leverages data from its non-deuterated counterpart, Pyridaben, to provide reasonable estimations where necessary. This guide also outlines general experimental protocols for the determination of key physical properties.

## Chemical Identity and Structure

**Pyridaben-d13** is a synthetic organochlorine compound belonging to the pyridazinone class of chemicals. The deuterium labeling is typically on the tert-butylphenyl group.

Chemical Name: 4-chloro-2-(1,1-dimethylethyl)-5-[[[4-(1,1-dimethylethyl-d9)phenyl-2,3,5,6-d4]methyl]thio]-3(2H)-pyridazinone.[1]

Synonyms: Damanlin-d13.[1]

Molecular Formula:  $C_{19}H_{12}ClD_{13}N_2OS$ .[\[1\]](#)

CAS Number: 2468638-05-1.[\[1\]](#)

## Quantitative Physical Data

The following table summarizes the key physical characteristics of **Pyridaben-d13**. It is important to note that much of the quantitative data, such as melting and boiling points, are derived from the non-deuterated form, Pyridaben, and should be considered as close approximations for **Pyridaben-d13**. Isotopic substitution can slightly alter physical properties.

Property	Value	Source
Molecular Weight	378.0 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Purity	≥99% deuterated forms	<a href="#">[1]</a>
Melting Point	111-112 °C (for Pyridaben)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	Decomposes at ~200 °C; Estimated at 429.9 °C (for Pyridaben)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Density	1.2 g/cm <sup>3</sup> at 20 °C (for Pyridaben)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Water Solubility	0.012 mg/L at 20 °C (for Pyridaben)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Organic Solvents	Slightly soluble in Chloroform	<a href="#">[1]</a>
Vapor Pressure	$1.18 \times 10^{-6}$ mm Hg at 20 °C (for Pyridaben)	<a href="#">[3]</a>

## Experimental Protocols for Physical Characterization

While specific experimental protocols for the characterization of **Pyridaben-d13** are not readily available in the public domain, standard methodologies can be applied.

## Determination of Melting Point

The melting point can be determined using Differential Scanning Calorimetry (DSC).

- Apparatus: A calibrated Differential Scanning Calorimeter.
- Procedure:
  - A small, accurately weighed sample (1-5 mg) of **Pyridaben-d13** is hermetically sealed in an aluminum pan.
  - An empty sealed pan is used as a reference.
  - The sample and reference are heated at a constant rate (e.g., 10 °C/min).
  - The heat flow to the sample is monitored as a function of temperature.
  - The melting point is determined as the onset or peak of the endothermic melting transition.

## Determination of Boiling Point

Due to its high boiling point and decomposition at elevated temperatures, the boiling point of Pyridaben is typically estimated using computational models rather than determined experimentally.

## Determination of Solubility

The shake-flask method is a common technique for determining the solubility of a substance in a particular solvent.

- Apparatus: A constant temperature water bath with a shaker, analytical balance, centrifuge, and a suitable analytical instrument (e.g., HPLC-UV).
- Procedure:

- An excess amount of **Pyridaben-d13** is added to a known volume of the solvent (e.g., water, chloroform) in a flask.
- The flask is sealed and agitated in a constant temperature bath until equilibrium is reached (typically 24-48 hours).
- The solution is then centrifuged to separate the undissolved solid.
- A known volume of the supernatant is carefully removed and diluted.
- The concentration of **Pyridaben-d13** in the diluted solution is determined by a suitable analytical method, and the original solubility is calculated.

## Visualization of Key Relationships

The following diagram illustrates the logical flow from the chemical identity of **Pyridaben-d13** to its key physical properties.

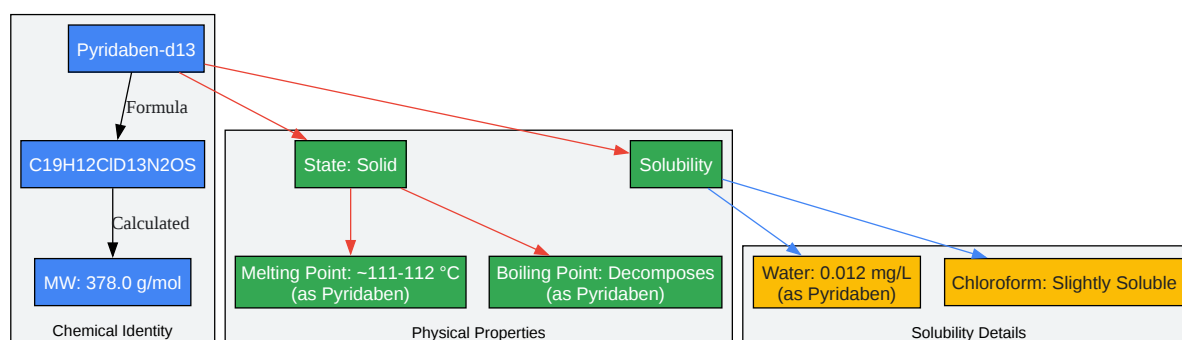


Figure 1: Interrelation of Pyridaben-d13 Properties

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Figure 1: Interrelation of **Pyridaben-d13** Properties**Need Custom Synthesis?**

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